

# An In-depth Technical Guide to Hexyl Salicylate

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## Compound of Interest

Compound Name: *Hexyl salicylate*

Cat. No.: *B1212152*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **hexyl salicylate**, a benzoate ester widely utilized in the fragrance and cosmetic industries. While not typically a subject of drug development signaling pathway research, its molecular characteristics are of interest to chemical researchers.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **hexyl salicylate** for easy reference and comparison.<sup>[1][2][3]</sup>

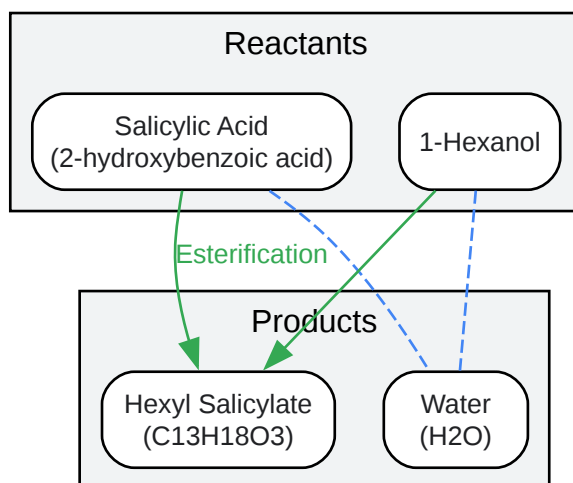
Property	Value	Source
Molecular Formula	C13H18O3	PubChem[1], ChemicalBook[2], Sigma-Aldrich
Molecular Weight	222.28 g/mol	PubChem[1], ChemicalBook[2], Consolidated Chemical[3]
Appearance	Colorless to pale yellow liquid	Consolidated Chemical[3]
Boiling Point	290 °C	ChemicalBook[2], Sigma-Aldrich
Density	1.04 g/mL at 25 °C	ChemicalBook[2], Sigma-Aldrich
Refractive Index	1.505 at 20 °C	ChemicalBook[2]
CAS Number	6259-76-3	PubChem[1], ChemicalBook[2], Consolidated Chemical[3]

## Experimental Protocols & Signaling Pathways

**Hexyl salicylate** is primarily characterized by its physical and chemical properties relevant to its application in perfumery and cosmetics, such as its floral-green scent profile and stability in various formulations.[2][4] The available scientific literature does not indicate its involvement in specific biological signaling pathways or complex experimental workflows typical of drug development research. Its primary function is as a fragrance ingredient and fixative.[4]

## Logical Relationships and Molecular Structure

To visualize the chemical nature of **hexyl salicylate**, a logical diagram illustrating the esterification relationship between its constituent molecules, salicylic acid and 1-hexanol, is provided below.



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Caption: Logical diagram of the formation of **Hexyl Salicylate**.

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## References

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